

A Comprehensive Spectroscopic Guide to 2,4-Dimethylbenzenesulfonamide

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Compound of Interest

Compound Name: 2,4-Dimethylbenzenesulfonamide

CAS No.: 7467-12-1

Cat. No.: B1293701

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Introduction

2,4-Dimethylbenzenesulfonamide ($C_8H_{11}NO_2S$) is a key aromatic sulfonamide derivative, a class of compounds renowned for their diverse applications, ranging from antibacterial drugs to essential building blocks in organic synthesis.^[1] Accurate structural elucidation and purity assessment are paramount for its effective use in research and development. This technical guide provides an in-depth analysis of the spectroscopic data of **2,4-**

Dimethylbenzenesulfonamide, offering field-proven insights into the interpretation of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The causality behind spectral features is explained to provide a robust framework for researchers, scientists, and drug development professionals.

Molecular Structure and Atom Numbering

A thorough understanding of the molecule's connectivity and electronic environment is the foundation for interpreting its spectral data. The structure consists of a benzene ring substituted with two methyl groups at positions 2 and 4, and a sulfonamide group ($-SO_2NH_2$) at position 1.

Caption: Molecular structure of **2,4-Dimethylbenzenesulfonamide** with atom numbering.

^1H NMR Spectroscopic Analysis

Proton Nuclear Magnetic Resonance (^1H NMR) spectroscopy provides detailed information about the number of different types of protons and their connectivity. The spectrum of **2,4-Dimethylbenzenesulfonamide** is characterized by distinct signals for the aromatic protons, the two methyl groups, and the sulfonamide protons.

Expertise & Experience: The choice of solvent is critical in ^1H NMR. Deuterated dimethyl sulfoxide (DMSO-d_6) is often preferred for sulfonamides as it can effectively solvate the molecule and allows for the observation of the exchangeable NH_2 protons. In a non-polar solvent like CDCl_3 , the NH_2 signal can be very broad or may exchange too rapidly to be observed reliably.

Data Summary: ^1H NMR (500 MHz, DMSO-d_6)

Signal Assignment	Chemical Shift (δ) ppm	Multiplicity	Integration	Coupling Constant (J) Hz
H-6	7.76	d	1H	8.2
NH_2	7.31	s (broad)	2H	-
H-5	7.27	d	1H	8.2
H-3	7.25	s	1H	-
$\text{C}_7\text{-H}_3$ (Methyl)	2.55	s	3H	-
$\text{C}_8\text{-H}_3$ (Methyl)	2.30	s	3H	-

Data sourced and interpreted from the Spectral Database for Organic Compounds (SDBS).^[2]

Interpretation:

- Aromatic Region (7.25-7.76 ppm): The 1,2,4-substitution pattern gives rise to a characteristic set of signals.

- The proton at the C-6 position (H-6) is deshielded by the adjacent electron-withdrawing sulfonamide group and appears as the furthest downfield doublet at 7.76 ppm. It is split into a doublet by its only neighbor, H-5, with a typical ortho coupling constant ($J \approx 8.2$ Hz).
- The proton at C-5 (H-5) appears as a doublet around 7.27 ppm, also due to coupling with H-6.
- The proton at C-3 (H-3) is isolated and thus appears as a sharp singlet at 7.25 ppm.
- Sulfonamide Protons (7.31 ppm): The two protons of the $-\text{SO}_2\text{NH}_2$ group appear as a broad singlet. The broadness is due to quadrupole broadening from the ^{14}N nucleus and chemical exchange with any trace amounts of water in the solvent.
- Methyl Protons (2.30 and 2.55 ppm): The two methyl groups are in different chemical environments and give rise to two distinct singlets.
 - The methyl group at C-2 (assigned to C_7) is ortho to the bulky and electron-withdrawing sulfonamide group, causing it to be more deshielded and appear further downfield at 2.55 ppm.
 - The methyl group at C-4 (assigned to C_8) is para to the sulfonamide group and appears at 2.30 ppm.

^{13}C NMR Spectroscopic Analysis

Carbon-13 NMR spectroscopy complements ^1H NMR by providing a map of the carbon skeleton. Due to the lack of symmetry in **2,4-Dimethylbenzenesulfonamide**, all eight carbon atoms are chemically non-equivalent and produce distinct signals.

Data Summary: ^{13}C NMR (125 MHz, DMSO-d_6)

Signal Assignment	Chemical Shift (δ) ppm
C-1	142.1
C-4	140.2
C-2	136.0
C-5	131.7
C-6	129.4
C-3	126.5
C ₇ (Methyl)	20.8
C ₈ (Methyl)	19.5

Data sourced and interpreted from the Spectral Database for Organic Compounds (SDBS).[2]

Interpretation:

- Aromatic Region (126.5-142.1 ppm): The chemical shifts of the aromatic carbons are influenced by the electronic effects of the substituents.
 - The quaternary carbons directly attached to the electron-donating methyl groups and the electron-withdrawing sulfonamide group (C-1, C-2, C-4) are found downfield. C-1, bearing the sulfonamide group, is the most deshielded at 142.1 ppm.
 - The protonated carbons (C-3, C-5, C-6) appear in the more upfield region of the aromatic window.
- Aliphatic Region (19.5-20.8 ppm): The two sp³-hybridized methyl carbons are significantly shielded compared to the aromatic carbons and appear upfield. The slight difference in their chemical shifts (20.8 ppm vs. 19.5 ppm) confirms their distinct chemical environments.

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is a powerful tool for identifying the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Trustworthiness: The presence of strong, characteristic bands for the N-H and S=O stretches provides a self-validating system for confirming the sulfonamide moiety. The absence of other strong absorptions (e.g., a broad O-H stretch around 3300 cm^{-1} or a sharp C=O stretch around 1700 cm^{-1}) reliably rules out common alternative structures or impurities.

Data Summary: Key IR Absorptions (KBr Pellet)

Wavenumber (cm^{-1})	Intensity	Functional Group Assignment	Vibrational Mode
3354, 3261	Strong	-NH ₂ (Sulfonamide)	Asymmetric & Symmetric N-H Stretch
3085, 3031	Medium	Aromatic C-H	C-H Stretch
2925	Medium	-CH ₃ (Methyl)	C-H Stretch
1599	Medium	Aromatic Ring	C=C Stretch
1316, 1156	Strong	-SO ₂ - (Sulfonamide)	Asymmetric & Symmetric S=O Stretch
818	Strong	Aromatic Ring	C-H Out-of-Plane Bend

Data sourced and interpreted from the Spectral Database for Organic Compounds (SDBS).^[2]

Interpretation:

- N-H Stretching ($3354, 3261\text{ cm}^{-1}$): The two distinct, strong bands are classic indicators of a primary amine or amide group (-NH₂). Their position and sharpness are characteristic of the sulfonamide functional group.
- S=O Stretching ($1316, 1156\text{ cm}^{-1}$): These two very strong and prominent absorptions are definitive evidence for the sulfonyl group (-SO₂-). The bands correspond to the asymmetric and symmetric stretching modes, respectively.

- C-H Stretching ($2925\text{--}3085\text{ cm}^{-1}$): The signals above 3000 cm^{-1} are typical for aromatic C-H stretches, while the peak at 2925 cm^{-1} corresponds to the C-H stretches of the methyl groups.
- C-H Bending (818 cm^{-1}): The strong absorption in the "fingerprint region" at 818 cm^{-1} is a characteristic out-of-plane C-H bending vibration for a 1,2,4-trisubstituted benzene ring, providing further confirmation of the substitution pattern.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity and structure. Electron Ionization (EI) is a common technique that generates a molecular ion and a series of characteristic fragment ions.

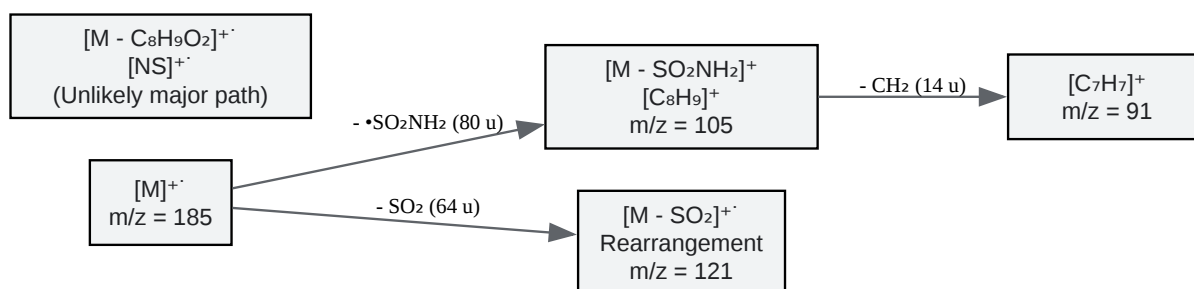
Molecular Ion: The molecular formula $\text{C}_8\text{H}_{11}\text{NO}_2\text{S}$ corresponds to a monoisotopic mass of 185.05 Da. The mass spectrum shows a clear molecular ion peak ($[\text{M}]^{+}$) at m/z 185.

Data Summary: Major Fragment Ions (EI-MS)

m/z	Relative Intensity (%)	Proposed Fragment
185	35	$[\text{C}_8\text{H}_{11}\text{NO}_2\text{S}]^{+}$ (Molecular Ion)
121	100	$[\text{C}_8\text{H}_9\text{S}]^{+}$ or $[\text{C}_9\text{H}_{13}]^{+}$ (Tropylium-like)
105	25	$[\text{C}_7\text{H}_5\text{O}]^{+}$ or $[\text{C}_8\text{H}_9]^{+}$
91	55	$[\text{C}_7\text{H}_7]^{+}$ (Tropylium ion)
77	20	$[\text{C}_6\text{H}_5]^{+}$ (Phenyl cation)

Data sourced and interpreted from the Spectral Database for Organic Compounds (SDBS).^[2]

Fragmentation Pathway Analysis: The fragmentation of aromatic sulfonamides under EI conditions is driven by the stability of the resulting carbocations. A key fragmentation pathway involves the cleavage of the C-S bond.



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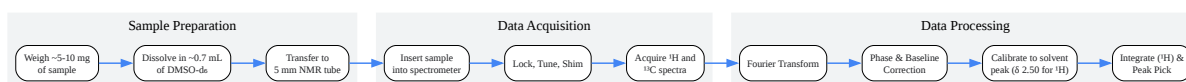
Caption: Plausible EI fragmentation pathway for **2,4-Dimethylbenzenesulfonamide**.

- Formation of m/z 121 (Base Peak): A characteristic fragmentation for many aromatic sulfonamides is the loss of sulfur dioxide (SO_2) via a rearrangement, leading to the formation of the base peak at m/z 121.[3]
- Formation of m/z 105: Cleavage of the C-S bond results in the loss of the $\bullet SO_2NH_2$ radical (80 u), yielding the dimethylphenyl cation at m/z 105.
- Formation of m/z 91: The subsequent loss of a methyl radical from the m/z 105 fragment can lead to the formation of the highly stable tropylium ion ($[C_7H_7]^+$) at m/z 91, a common fragment in compounds containing a toluene-like moiety.

Experimental Protocols

The following are generalized, best-practice methodologies for acquiring the spectroscopic data presented in this guide.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy



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Caption: Standard workflow for acquiring NMR spectra.

2. Fourier-Transform Infrared (FTIR) Spectroscopy

- Sample Preparation (KBr Pellet):
 - Grind a small amount (~1-2 mg) of **2,4-Dimethylbenzenesulfonamide** with ~100-200 mg of dry, spectroscopic-grade potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.
 - Transfer the powder to a pellet press and apply pressure (typically 8-10 tons) to form a transparent or translucent pellet.
- Data Acquisition:
 - Place the KBr pellet in the sample holder of the FTIR spectrometer.
 - Acquire a background spectrum of the empty sample compartment.
 - Acquire the sample spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1} .
- Data Processing:
 - The instrument software automatically ratios the sample spectrum against the background spectrum to generate the final absorbance or transmittance spectrum.
 - Perform peak picking to identify the wavenumbers of key absorption bands.

3. Mass Spectrometry (MS)

- Sample Introduction:
 - Prepare a dilute solution of the sample (~1 mg/mL) in a suitable volatile solvent like methanol or acetonitrile.
 - Introduce the sample into the mass spectrometer. For Electron Ionization (EI), this is often done via a direct insertion probe or a Gas Chromatography (GC) inlet.

- Ionization:
 - In the EI source, the sample is bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
- Analysis and Detection:
 - The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
 - The detector records the abundance of each ion, generating the mass spectrum.

Conclusion

The orthogonal spectroscopic techniques of NMR, IR, and MS provide a comprehensive and unambiguous characterization of **2,4-Dimethylbenzenesulfonamide**. ^1H and ^{13}C NMR confirm the precise connectivity of the carbon-hydrogen framework and the 1,2,4-substitution pattern. IR spectroscopy provides definitive evidence for the key sulfonamide functional group through its characteristic N-H and S=O stretching vibrations. Finally, mass spectrometry confirms the molecular weight and reveals a fragmentation pattern consistent with the proposed structure, notably the loss of SO_2 and the formation of stable aromatic cations. Together, these data form a self-validating system that confirms the identity and structural integrity of the molecule with high confidence.

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